

An In-depth Technical Guide on the Antimicrobial Spectrum of Diallyl Disulfide (DADS)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Diallyl Disulfide*

Cat. No.: *B194250*

[Get Quote](#)

Introduction

Diallyl disulfide (DADS) is a prominent organosulfur compound derived from garlic (*Allium sativum*). It is formed from the enzymatic breakdown of alliin into allicin, which is unstable and quickly transforms into various sulfur-rich compounds, including DADS.[1] For centuries, garlic has been recognized in traditional medicine for its therapeutic properties, particularly in treating infectious diseases.[2] Modern scientific investigation has identified DADS as a major contributor to garlic's broad-spectrum biological activities, which encompass anti-inflammatory, antioxidant, anticancer, and potent antimicrobial effects.[2][3] This technical guide provides a comprehensive overview of the antimicrobial spectrum of DADS against a range of pathogens, details its mechanisms of action, presents key experimental protocols for its evaluation, and summarizes quantitative efficacy data.

Antimicrobial Spectrum and Potency

Diallyl disulfide exhibits significant inhibitory activity against a wide array of pathogenic microorganisms, including Gram-positive and Gram-negative bacteria, as well as fungi. The presence of the allyl group ($\text{CH}_2=\text{CHCH}_2$) is considered crucial for its antimicrobial efficacy.[4] [5] Its activity has been documented against clinically relevant pathogens, including methicillin-resistant *Staphylococcus aureus* (MRSA) and the stomach ulcer-causing bacterium *Helicobacter pylori*. [2][6]

Data Presentation: Quantitative Antimicrobial Activity

The antimicrobial potency of DADS is typically quantified by the Minimum Inhibitory Concentration (MIC), which represents the lowest concentration of the compound that prevents visible microbial growth. The following tables summarize the MIC values of DADS against various bacterial and fungal pathogens as reported in the literature.

Table 1: Antibacterial Activity of **Diallyl Disulfide** (DADS)

| Pathogen | Strain | MIC (µg/mL) | Reference |
|------------------------------|------------------------|----------------|------------|
| Staphylococcus aureus | (Not Specified) | 12 - 49 | [4] |
| Listeria monocytogenes | (Food Isolate) | 100 | [7] |
| Staphylococcus aureus | (Food Isolate) | 200 | [7] |
| Salmonella Typhimurium | (Food Isolate) | 400 | [7] |

| Escherichia coli | O157:H7 | 800 [[7] |

Note: Some studies report inhibition zones instead of MIC values. For instance, an inhibition zone of 11.4 mm was observed for E. coli and 21.9 mm for P. aeruginosa.[4]

Table 2: Antifungal Activity of **Diallyl Disulfide** (DADS)

| Pathogen | Strain(s) | MIC (µg/mL) | MFC (µg/mL) | Reference |
|-------------------------|-------------------------------------|-------------|-------------|------------|
| Candida albicans | LABMIC 0104, LABMIC 0105 | 125 | 250 | [8] |

| Candida albicans | ATCC 90028 | 250 | 250 [[8] |

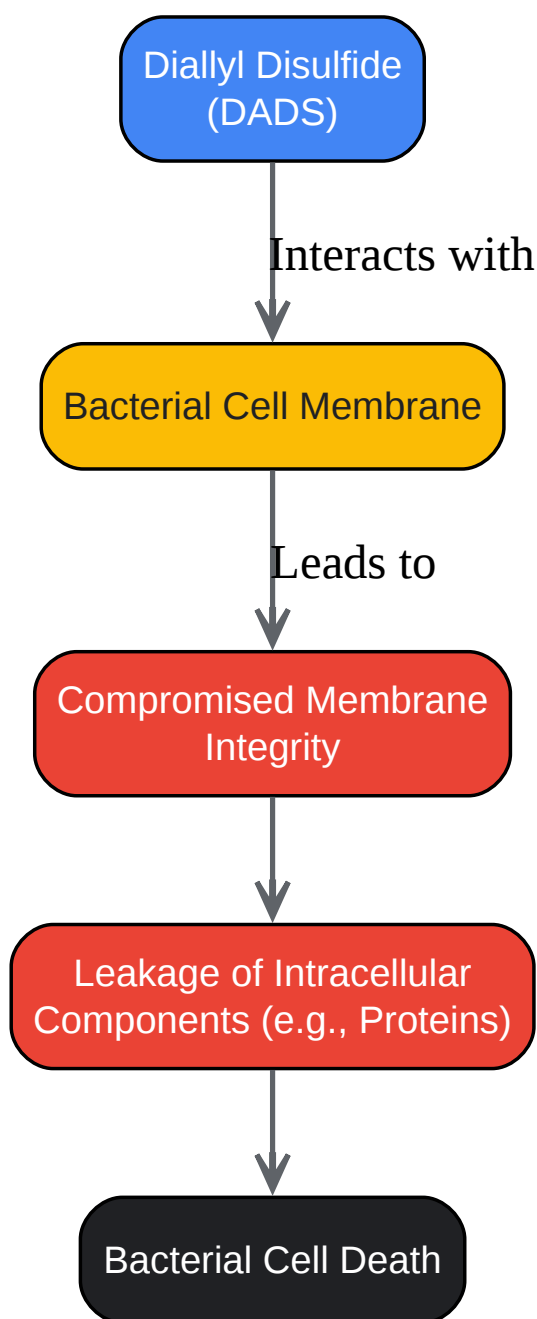
MFC: Minimum Fungicidal Concentration

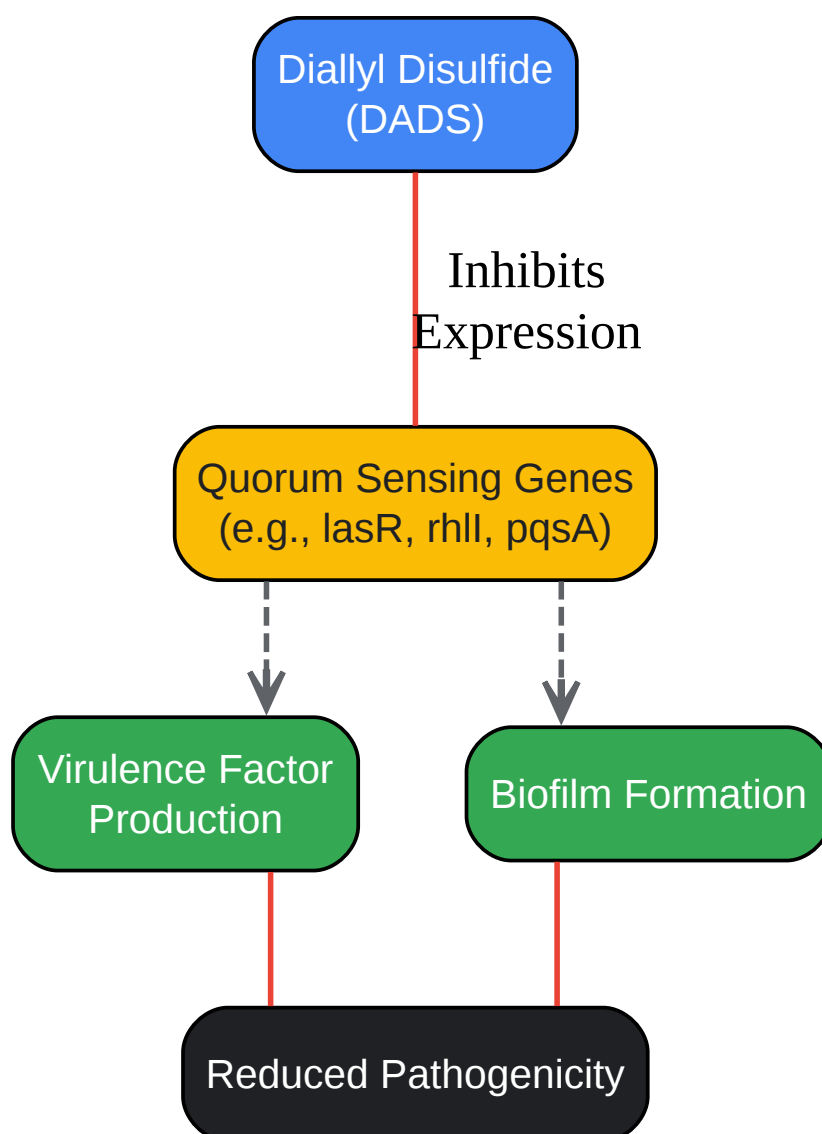
Mechanisms of Antimicrobial Action

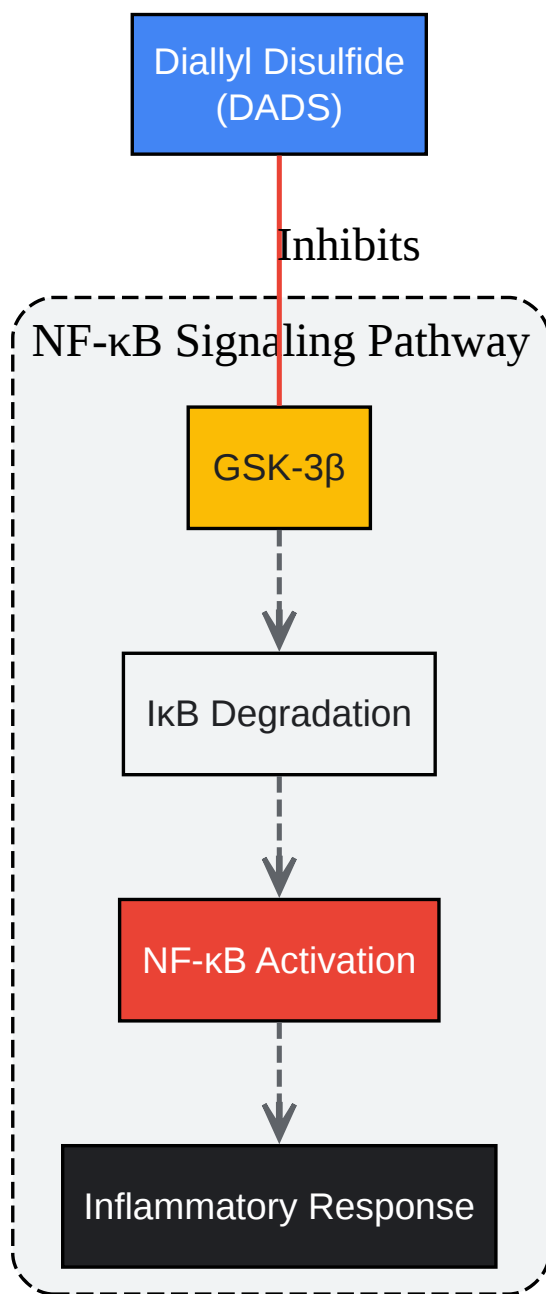
DADS employs a multi-targeted approach to exert its antimicrobial effects, which may contribute to a lower likelihood of microbial resistance development.^[9] Key mechanisms include the disruption of cell membrane integrity, inhibition of bacterial communication (quorum sensing), and interference with critical cellular signaling pathways.

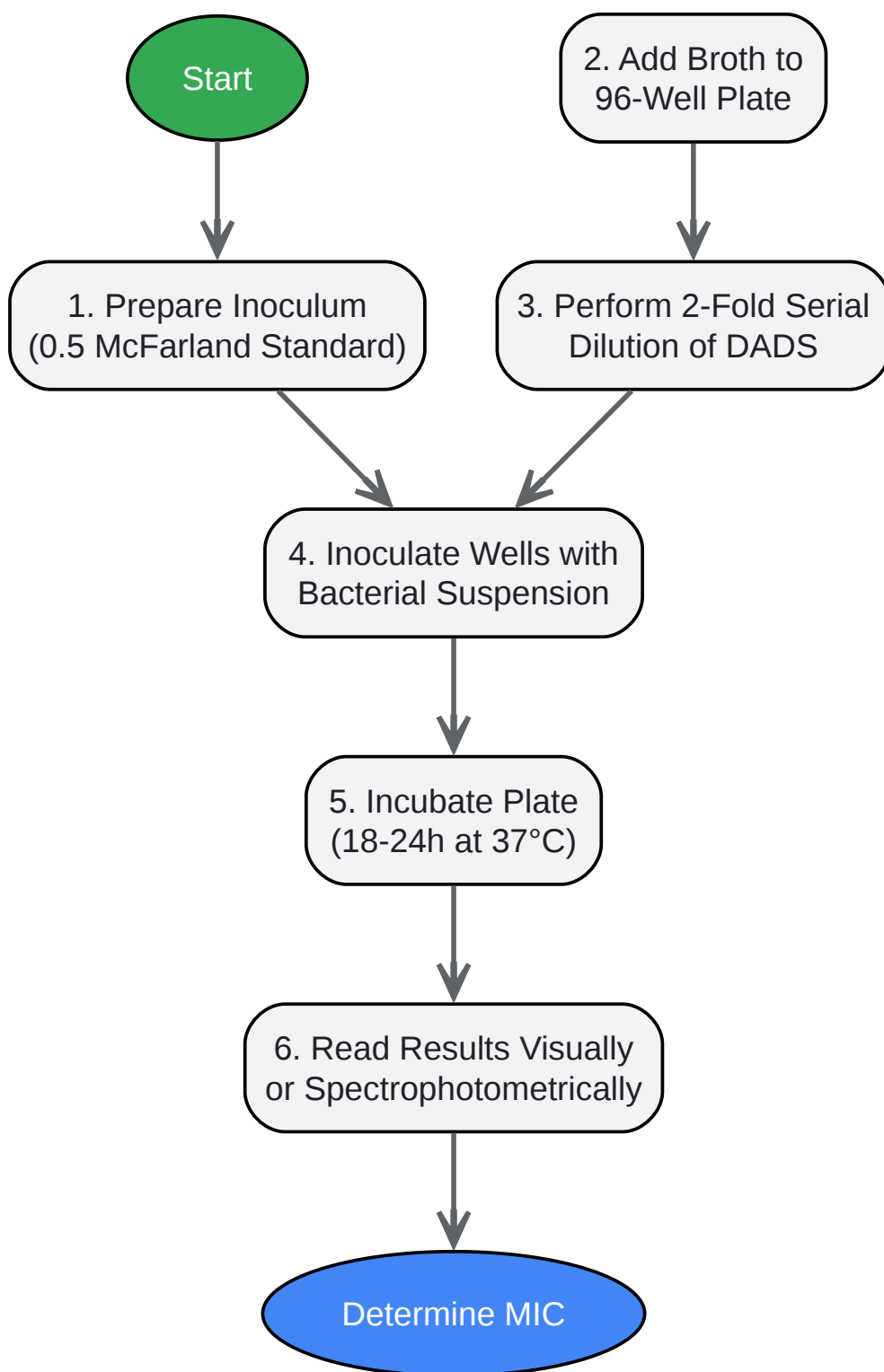
Disruption of Cell Membrane Integrity

One of the primary antibacterial mechanisms of DADS and related garlic compounds involves compromising the structural integrity of the microbial cell membrane.^[9] Treatment with DADS leads to a dose- and time-dependent leakage of intracellular components, such as proteins.^[9] Electron microscopy studies have visually confirmed this, showing significant deformation, bubbling, and damage to the cell membrane of bacteria like *Bacillus cereus* following exposure to DADS.^[9] This disruption of the membrane barrier ultimately leads to cell death.









[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Antimicrobial Effect and the Mechanism of Diallyl Trisulfide against *Campylobacter jejuni* - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Biological Functions of Diallyl Disulfide, a Garlic-Derived Natural Organic Sulfur Compound - PMC [pmc.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. benchchem.com [benchchem.com]
- 5. researchgate.net [researchgate.net]
- 6. Diallyl disulfide - Wikipedia [en.wikipedia.org]
- 7. tandfonline.com [tandfonline.com]
- 8. researchgate.net [researchgate.net]
- 9. Mechanism of antibacterial activity of diallyl sulfide against *Bacillus cereus* - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide on the Antimicrobial Spectrum of Diallyl Disulfide (DADS)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b194250#antimicrobial-spectrum-of-diallyl-disulfide-against-pathogens]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com